

# Atabecestat Clinical Trials: A Technical Support Guide on Discontinuation

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## Compound of Interest

Compound Name: Atabecestat

Cat. No.: B605660

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides a comprehensive overview of the reasons behind the discontinuation of the **Atabecestat** clinical trials. The information is presented in a question-and-answer format to directly address potential queries from researchers and professionals in the field of drug development.

## Frequently Asked Questions (FAQs)

Q1: What was the primary reason for the discontinuation of the **Atabecestat** clinical trials?

The clinical development of **Atabecestat**, a BACE1 inhibitor for the treatment of Alzheimer's disease, was halted due to safety concerns, specifically dose-related elevations of liver enzymes (hepatotoxicity).<sup>[1][2][3][4]</sup> After a thorough evaluation of the available liver safety data, the sponsor, Janssen, concluded that the benefit-risk ratio was no longer favorable for the continued development of **Atabecestat**.<sup>[3][4]</sup>

Q2: Which specific clinical trials for **Atabecestat** were discontinued?

Janssen halted the following key clinical trials in May 2018:

- EARLY (NCT02569398): A large Phase 2b/3 study in participants with late-onset, preclinical (asymptomatic) Alzheimer's disease.<sup>[1][3]</sup>
- ALZ2004 (NCT02406027): A Phase 2 long-term safety and tolerability extension study.<sup>[1][5]</sup>

- ALZ2002 (NCT02260674): A Phase 2 parent study to the ALZ2004 extension.[5]

Q3: Were there any other safety concerns associated with **Atabecestat**?

Yes, in addition to hepatotoxicity, the EARLY trial data revealed a dose-related worsening of cognitive function in participants receiving **Atabecestat** compared to placebo.[2][6]

Neuropsychiatric adverse events were also observed more frequently in the **Atabecestat** groups.[6] However, the primary reason for trial discontinuation remained the liver safety issues.

## Troubleshooting Guide for Experimental Queries

This guide addresses specific issues researchers might encounter when reviewing the **Atabecestat** clinical trial data.

Issue 1: Understanding the criteria for identifying liver toxicity in the trials.

Troubleshooting Steps:

- Review the implemented safety monitoring protocol: Following the observation of elevated liver enzymes, a more rigorous monitoring plan was put in place. This included more frequent blood chemistry tests.
- Note the specific thresholds for action: The protocol established clear rules for treatment modification or discontinuation based on the levels of Alanine Aminotransferase (ALT) and Aspartate Aminotransferase (AST) in relation to the Upper Limit of Normal (ULN), as well as total bilirubin and the International Normalized Ratio (INR).
- Consult the detailed discontinuation criteria: Treatment was to be stopped if a participant met specific criteria, such as ALT or AST levels exceeding 8 times the ULN, or a combination of lower elevations with other clinical signs of liver injury.

Issue 2: Accessing quantitative data on the incidence of liver enzyme elevations.

Troubleshooting Steps:

- Refer to the summary tables below: We have compiled the available quantitative data on liver enzyme elevations from the key clinical trials to facilitate comparison.

- Analyze the data by treatment arm: The tables clearly delineate the number and percentage of participants with elevated liver enzymes in the placebo and different **Atabecestat** dosage groups.
- Note the dose-dependent nature of the adverse event: The data indicates a higher incidence of liver enzyme elevations with higher doses of **Atabecestat**.

## Data Presentation

**Table 1: Participant Demographics and Disposition in the EARLY Trial (NCT02569398)**

| Characteristic                                  | Placebo (n=185) | Atabecestat 5 mg (n=189)   | Atabecestat 25 mg (n=183)  | Total (N=557) |
|-------------------------------------------------|-----------------|----------------------------|----------------------------|---------------|
| Randomized Participants                         | 185             | 189                        | 183                        | 557           |
| Discontinued due to Adverse Events (%)          | Not specified   | More frequent than placebo | More frequent than placebo | Not specified |
| Discontinued due to Increased Liver Enzymes (%) | Not specified   | More frequent than placebo | More frequent than placebo | Not specified |

Source: Findings of Efficacy, Safety, and Biomarker Outcomes of **Atabecestat** in Preclinical Alzheimer Disease: A Truncated Randomized Phase 2b/3 Clinical Trial[2]

**Table 2: Incidence of Elevated Liver Enzymes in Atabecestat Clinical Trials**

| Clinical Trial                             | Treatment Group                     | Number of Participants with Elevated Liver Enzymes (>3x ULN) | Total Participants in Treatment Group | Percentage |
|--------------------------------------------|-------------------------------------|--------------------------------------------------------------|---------------------------------------|------------|
| EARLY (NCT02569398)                        | Atabecestat (5 mg & 25 mg combined) | 40                                                           | 371                                   | 10.8%      |
| Placebo                                    | 1                                   | Not specified                                                | -                                     |            |
| ALZ2002/ALZ2004 (NCT02260674/ NCT02406027) | Atabecestat                         | 12                                                           | Not specified                         | -          |

Source: Genome-wide association study of abnormal elevation of ALT in patients exposed to **atabecestat** & Long-term safety and tolerability of **atabecestat** (JNJ-54861911), an oral BACE1 inhibitor, in early Alzheimer's disease spectrum patients[1][7]

## Experimental Protocols

### Protocol for Monitoring and Management of Potential Drug-Induced Liver Injury

Following the initial observation of elevated liver enzymes, a more stringent safety monitoring protocol was implemented in the **Atabecestat** trials. The key components of this protocol were:

#### 1. Increased Frequency of Monitoring:

- Routine blood chemistry tests, including ALT and AST, were performed more frequently for all participants.

#### 2. Thresholds for Action:

- Investigation Trigger: An increase in ALT or AST to >3x ULN prompted closer monitoring and investigation for other potential causes of liver injury.

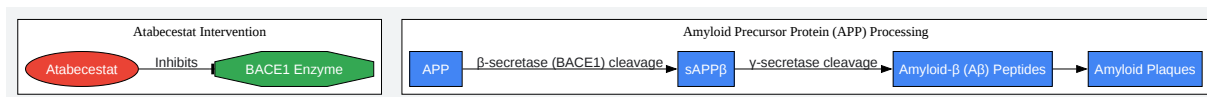
- Treatment Discontinuation Criteria: The study drug was to be discontinued if any of the following were observed:
  - ALT or AST >8x ULN.
  - ALT or AST >5x ULN for more than 2 weeks.
  - ALT or AST >3x ULN AND Total Bilirubin >2x ULN or INR >1.5.
  - ALT or AST >3x ULN accompanied by clinical symptoms such as fatigue, nausea, vomiting, right upper quadrant pain or tenderness, fever, rash, and/or eosinophilia (>5%).

### 3. Follow-up:

- Participants who discontinued the treatment due to liver enzyme elevations were followed up to monitor the resolution of the abnormalities.

## Mandatory Visualizations

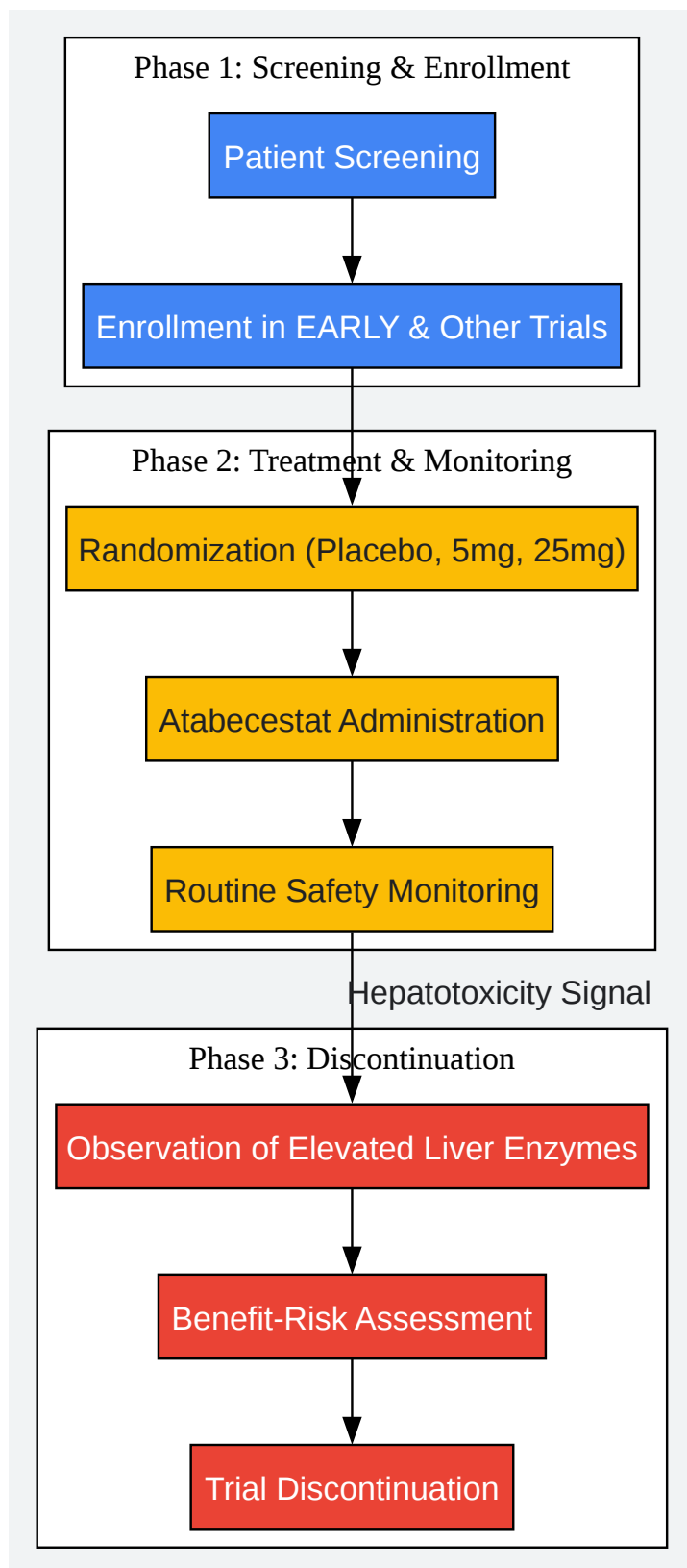
### Atabecestat Mechanism of Action: BACE1 Inhibition



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Caption: **Atabecestat** inhibits the BACE1 enzyme, a key step in the production of Amyloid- $\beta$  peptides.

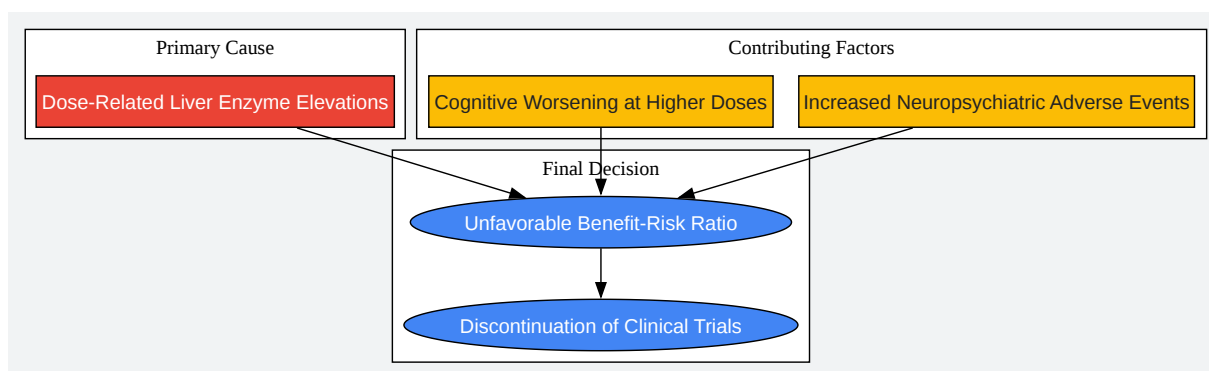
## Atabecestat Clinical Trial Workflow and Discontinuation



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Caption: Workflow of **Atabecestat** trials from enrollment to discontinuation due to safety concerns.

## Logical Relationship: Reasons for Atabecestat Trial Discontinuation



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## References

- 1. Long-term safety and tolerability of atabecestat (JNJ-54861911), an oral BACE1 inhibitor, in early Alzheimer's disease spectrum patients: a randomized, double-blind, placebo-controlled study and a two-period extension study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Findings of Efficacy, Safety, and Biomarker Outcomes of Atabecestat in Preclinical Alzheimer Disease: A Truncated Randomized Phase 2b/3 Clinical Trial - PMC [pmc.ncbi.nlm.nih.gov]

- 3. alzheimersnewstoday.com [alzheimersnewstoday.com]
- 4. Cognitive effects seen as transient for Alzheimer's drug atabecestat | MDedge [mdedge.com]
- 5. Long-term safety and tolerability of atabecestat (JNJ-54861911), an oral BACE1 inhibitor, in early Alzheimer's disease spectrum patients: a randomized, double-blind, placebo-controlled study and a two-period extension study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Findings of Efficacy, Safety, and Biomarker Outcomes of Atabecestat in Preclinical Alzheimer Disease: A Truncated Randomized Phase 2b/3 Clinical Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Genome-wide association study of abnormal elevation of ALT in patients exposed to atabecestat - PMC [pmc.ncbi.nlm.nih.gov]
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